

Basic yellow 40 CAS number and chemical formula

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Compound of Interest

Compound Name: Basic yellow 40

Cat. No.: B15555209

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In-Depth Technical Guide to Basic Yellow 40

For Researchers, Scientists, and Drug Development Professionals

Introduction

Basic Yellow 40, also known by trade names such as Maxilon Flavine 10GFF and Cationic Yellow 40, is a synthetic cationic dye belonging to the coumarin class. It is recognized for its intense yellow fluorescence under ultraviolet and blue light. This property has led to its widespread use in various industrial and scientific applications, most notably as a fluorescent stain in forensic science for the visualization of latent fingerprints and as a dye for acrylic fibers. This guide provides a comprehensive overview of its chemical and physical properties, synthesis, applications, and relevant experimental protocols.

Chemical and Physical Properties

Basic Yellow 40 is an organic salt typically supplied as a chloride or methyl sulfate salt. The cationic charge is located on the benzimidazolium moiety. Discrepancies in reported chemical formulas and molecular weights often arise from the different counter-ions or variations in the alkyl substituents. The most commonly cited information for the chloride salt is presented below.

Table 1: Chemical Identifiers and Properties of **Basic Yellow 40**

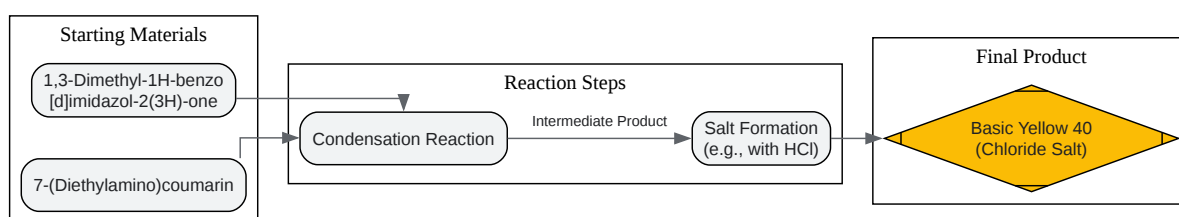
Property	Value	Reference(s)
IUPAC Name	2-[7-(diethylamino)-2-oxo-2H-1-benzopyran-3-yl]-1,3-dimethyl-1H-benzimidazolium chloride	[1]
CAS Number	29556-33-0 (Chloride salt)	[2][3]
12221-32-5 (Chloride salt)	[4]	
35869-60-4 (Methyl sulfate salt)	[5]	
Chemical Formula	C ₂₂ H ₂₄ ClN ₃ O ₂	[2]
Molecular Weight	397.9 g/mol	[2]
Appearance	Orange-yellow to bright yellow powder	[2]
Solubility	Soluble in water and alcohol	[2]
Melting Point	Data not consistently available	
Maximum Absorption (λ _{max})	432 - 436 nm	[6]
Fluorescence Excitation	365 - 485 nm	[7][8]
Fluorescence Emission	Bright yellow/green	[9]

Table 2: Fastness Properties on Acrylic Fiber

Property	Rating (out of 5)	Reference(s)
Light Fastness	3-4	[4]
Perspiration Fastness (fading)	5	[4]
Perspiration Fastness (stain)	5	[4]
Soaping (fading)	4	[4]
Soaping (stain)	5	[4]

Synthesis

The general synthesis of **Basic Yellow 40** involves a condensation reaction between 1,3-Dimethyl-1H-benzo[d]imidazol-2(3H)-one and 7-(diethylamino)coumarin, followed by conversion to the corresponding salt (e.g., chloride). While detailed, step-by-step industrial synthesis protocols are often proprietary, the fundamental chemical transformation is well-established in the literature for related coumarin-benzimidazole dyes.



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*General Synthesis Workflow for **Basic Yellow 40**.*

Experimental Protocols

Forensic Application: Enhancement of Cyanoacrylate-Developed Latent Fingerprints

Basic Yellow 40 is a highly effective fluorescent dye for staining latent fingerprints that have been developed with cyanoacrylate ("superglue") fuming. The dye adheres to the polymerized cyanoacrylate, and its fluorescence under specific light wavelengths provides high contrast against various non-porous surfaces.

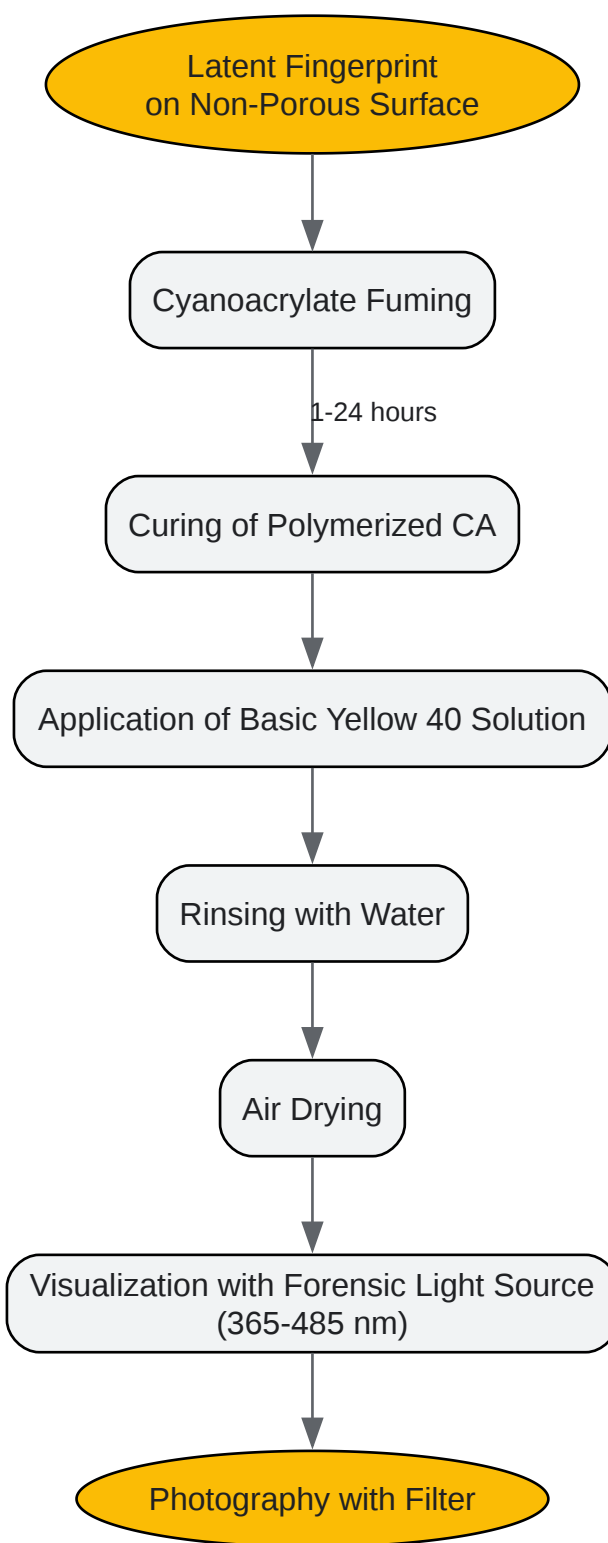
Materials:

- **Basic Yellow 40** stock solution (e.g., 2 g of **Basic Yellow 40** powder dissolved in 1 L of ethanol or methanol).
- Wash bottle with deionized water.

- Forensic light source or UV lamp capable of excitation between 365-485 nm.
- Yellow or orange viewing goggles/camera filters.
- Fume hood.
- Personal protective equipment (gloves, lab coat, eye protection).

Procedure:

- **Cyanoacrylate Fuming:** Develop latent prints on the non-porous evidence item using a standard cyanoacrylate fuming chamber until a faint white deposit is visible. Allow the developed prints to cure for at least one hour (overnight is recommended for optimal hardness).
- **Dye Application:** In a fume hood, apply the **Basic Yellow 40** working solution to the fumed print. This can be done by:
 - **Immersion:** Briefly dip the item into a tray containing the dye solution for 5-10 seconds.
 - **Spraying:** Use a spray bottle to apply a fine mist of the dye solution, ensuring even coverage.
- **Rinsing:** Gently rinse the item with a stream of deionized water from a wash bottle to remove excess dye from the background surface.
- **Drying:** Allow the item to air dry completely.
- **Visualization:** Illuminate the item with a forensic light source within the 365-485 nm range. View the fluorescence through yellow or orange goggles. The print ridges will fluoresce brightly.
- **Photography:** Photograph the fluorescent prints using a camera equipped with a corresponding yellow or orange filter (e.g., a 515 nm bandpass filter).



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*Workflow for Latent Fingerprint Enhancement using **Basic Yellow 40**.*

Tinctorial Application: Dyeing of Acrylic Fibers

Basic Yellow 40 is a cationic dye and, as such, has a high affinity for acrylic fibers, which contain anionic groups. The dyeing process is typically carried out in a weakly acidic dyebath. Careful temperature control is crucial to ensure level (even) dyeing, as the dye uptake can be rapid once the glass transition temperature of the acrylic fiber is reached.

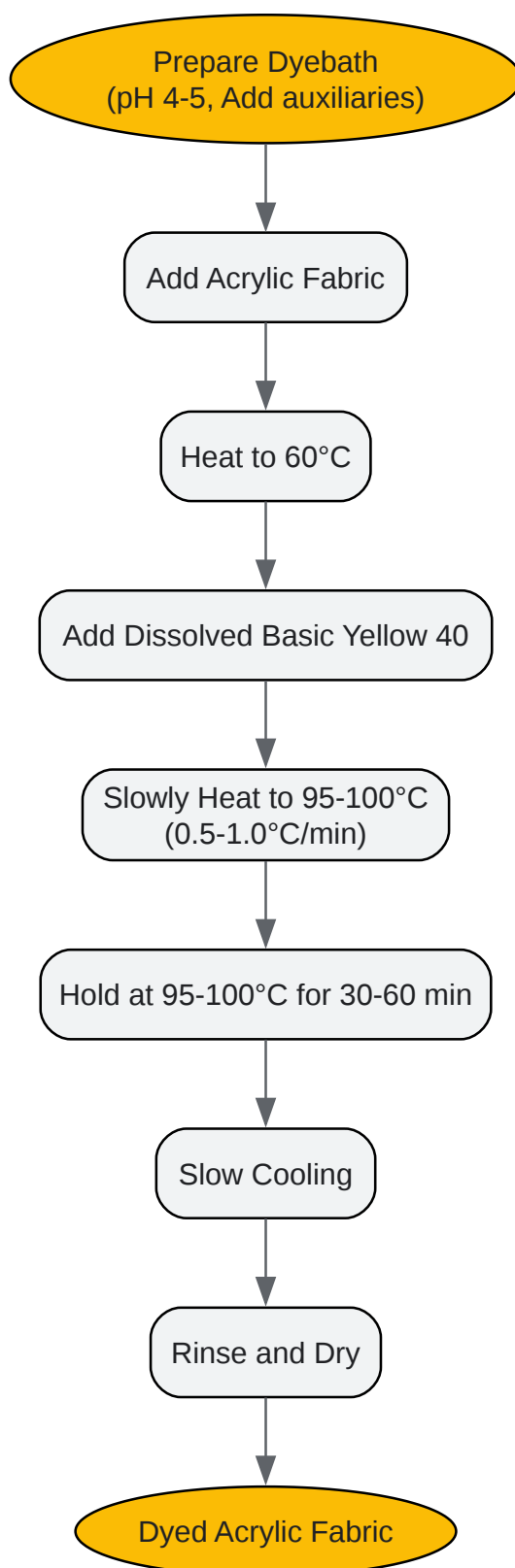
Materials:

- Acrylic fiber/fabric.
- **Basic Yellow 40** dye.
- Acetic acid (for pH adjustment).
- Sodium acetate (as a buffering agent).
- Retarding agent (optional, for promoting level dyeing).
- Dyeing apparatus (e.g., beaker dyeing machine).

Procedure:

- **Dye Bath Preparation:** Prepare a dyebath with a specific liquor ratio (e.g., 40:1). Add a wetting agent and buffer the bath to a pH of 4.0-5.0 using acetic acid and sodium acetate.
- **Initial Heating:** Introduce the acrylic material into the dyebath. Raise the temperature to approximately 60°C.
- **Dye Addition:** Add the pre-dissolved **Basic Yellow 40** dye to the bath.
- **Controlled Temperature Rise:** This is a critical step for level dyeing. Increase the temperature very gradually from 60°C to the dyeing temperature (typically 95-100°C). A slow rate of rise (e.g., 0.5-1.0°C per minute) is recommended, especially through the glass transition temperature range of the fiber (around 70-80°C).^[10]
- **Dyeing:** Hold the temperature at the boil (95-100°C) for 30-60 minutes, depending on the desired depth of shade.

- Cooling: Cool the dyebath slowly to avoid setting creases in the acrylic material.
- Rinsing and Drying: Rinse the dyed material thoroughly with warm and then cold water. Finally, dry the material.



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Typical Exhaust Dyeing Process for Acrylic Fibers.

Biological Activity and Toxicology

While **Basic Yellow 40** is primarily used for its tinctorial and fluorescent properties, some commercial suppliers have noted potential biological activities. One source suggests that **Basic Yellow 40** may inhibit cancer cell growth by binding to the phospholipid membrane and interfering with fatty acid and cholesterol synthesis.^[2] However, a comprehensive review of peer-reviewed scientific literature did not yield specific studies detailing the signaling pathways or providing a clear mechanism of action for this purported anti-cancer effect. The toxicological data available from Safety Data Sheets (SDS) indicate that **Basic Yellow 40** may be harmful if swallowed and can cause serious eye irritation.^{[11][12]} As with any chemical reagent, it should be handled with appropriate safety precautions.

Due to the lack of detailed, peer-reviewed experimental evidence on specific signaling pathways affected by **Basic Yellow 40**, a corresponding diagram cannot be provided at this time. Further research is required to validate and characterize any potential cytotoxic or metabolic inhibitory effects.

Conclusion

Basic Yellow 40 is a versatile cationic fluorescent dye with significant applications in forensic science and the textile industry. Its well-defined chemical structure and photophysical properties make it a reliable tool for researchers and professionals in these fields. The experimental protocols for its primary uses are well-established, offering reproducible results when carefully followed. While there are anecdotal claims of biological activity, these are not yet substantiated by in-depth scientific studies. This guide provides a foundational understanding of **Basic Yellow 40** for technical audiences, summarizing the current state of knowledge and highlighting areas for potential future research.

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